

Technical Support Center: Controlling Black Nickel Oxide Particle Size

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Nickel oxide, black

Cat. No.: B15703484

[Get Quote](#)

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with black nickel oxide (NiO) nanoparticles. The following sections address common challenges encountered during synthesis and offer solutions to control particle size effectively.

Frequently Asked Questions (FAQs)

Q1: What are the primary methods for synthesizing black nickel oxide nanoparticles with controlled particle size?

A1: The most common and effective methods for synthesizing black nickel oxide (NiO) nanoparticles with controlled particle size include chemical precipitation, sol-gel, and hydrothermal synthesis.^{[1][2][3]} Each method offers distinct advantages and control over the final particle characteristics. Chemical precipitation is often favored for its simplicity and cost-effectiveness.^[4] The sol-gel method provides excellent homogeneity, crystallinity, and uniform particle distribution.^{[5][6]} Hydrothermal synthesis allows for the formation of well-defined crystalline structures and morphologies by controlling temperature and pressure.^{[7][8][9]}

Q2: How does pH influence the particle size of NiO nanoparticles?

A2: The pH of the reaction solution is a critical parameter that significantly affects the nucleation and growth of NiO nanoparticles.[10] Generally, lower pH values (acidic conditions) tend to produce smaller particles, while higher pH values (alkaline conditions) lead to the formation of larger particles.[10][11] However, very high pH can sometimes lead to increased agglomeration, making it difficult to obtain well-dispersed nanoparticles.[10][12] For instance, in a sol-gel synthesis, NiO nanoparticles with an average diameter of 19-26 nm were obtained at pH 1, while at pH 11, the size increased to 24-30 nm.[11][13]

Q3: What is the role of calcination temperature in controlling NiO particle size?

A3: Calcination temperature plays a crucial role in the crystallinity and final particle size of NiO. Increasing the calcination temperature generally leads to an increase in the average crystallite size.[1][14][15][16][17][18] This is attributed to the coarsening of nanoparticles and improved crystal lattice development at higher temperatures.[1][15] For example, one study showed that the average crystalline size of NiO increased from 41 nm to over 100 nm as the calcination temperature was raised from 350 °C to 650 °C.[14] Another study reported an increase from 4.8 nm at 300°C to 15.3 nm at 500°C.[17]

Q4: How do surfactants help in controlling the particle size of NiO?

A4: Surfactants are often used in the synthesis of nanoparticles to control their size and prevent agglomeration.[19][20] They adsorb onto the surface of the newly formed particles, creating a protective layer that sterically hinders further growth and aggregation.[19] The choice and concentration of the surfactant can significantly influence the final particle size and morphology.[19][21] For instance, polymeric surfactants like PVP and PEG have been shown to be effective in producing smaller and more uniformly distributed NiO nanoparticles compared to cationic surfactants like CTAB in some chemical precipitation methods.[22]

Troubleshooting Guide

Problem	Possible Causes	Recommended Solutions
Particles are too large	High pH of the reaction mixture. [10] [11]	Lower the pH of the synthesis solution. Acidic conditions generally favor the formation of smaller particles. [10] [11]
High calcination temperature. [1] [14] [15]	Reduce the calcination temperature. Lower temperatures result in smaller crystallite sizes. [17] [18]	
High precursor concentration. [17] [23]	Decrease the concentration of the nickel precursor in the reaction solution. [24]	
Wide particle size distribution	Inhomogeneous mixing of reactants.	Ensure vigorous and uniform stirring throughout the synthesis process.
Uncontrolled nucleation and growth rates.	Introduce a surfactant or capping agent to regulate particle growth. [22] [19]	
Particle Agglomeration	High pH leading to rapid nucleation. [10] [12]	Optimize the pH to balance nucleation and growth rates. While lower pH can reduce size, a moderate pH might be needed to prevent agglomeration. [25]
Insufficient stabilization.	Add a suitable surfactant (e.g., PVP, PEG, CTAB) to the reaction mixture to provide steric or electrostatic stabilization. [22] [21]	
High calcination temperature causing sintering.	Use a lower calcination temperature or a shorter calcination time.	

Poor Crystallinity	Low calcination temperature. [1]	Increase the calcination temperature. Higher temperatures promote better crystal growth and structural order.[1][15]
Incomplete reaction.	Ensure the reaction goes to completion by optimizing reaction time and temperature.	

Experimental Protocols

Sol-Gel Synthesis of NiO Nanoparticles

This protocol describes a general sol-gel method for synthesizing NiO nanoparticles. The final particle size can be tuned by adjusting the pH and calcination temperature.

Materials:

- Nickel nitrate hexahydrate ($\text{Ni}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$)
- Citric acid
- Deionized water
- Ammonia solution or Nitric acid (for pH adjustment)

Procedure:

- Dissolve a specific amount of nickel nitrate hexahydrate in deionized water to create a precursor solution.
- In a separate beaker, dissolve citric acid in deionized water. The molar ratio of citric acid to nickel nitrate is typically maintained at 1:1.
- Slowly add the nickel nitrate solution to the citric acid solution under constant stirring.

- Adjust the pH of the mixture to the desired level (e.g., 1, 7, or 11) by adding ammonia solution (to increase pH) or nitric acid (to decrease pH) dropwise.[\[11\]](#)[\[13\]](#)
- Heat the solution at 70-80°C with continuous stirring until a viscous gel is formed.
- Dry the gel in an oven at 100-120°C for 12-24 hours to remove the solvent.
- Grind the dried gel into a fine powder.
- Calcine the powder in a furnace at a specific temperature (e.g., 400-600°C) for a set duration (e.g., 2-4 hours) to obtain black NiO nanoparticles.[\[6\]](#)

Co-precipitation Synthesis of NiO Nanoparticles

This protocol outlines a simple co-precipitation method for synthesizing NiO nanoparticles.

Materials:

- Nickel nitrate hexahydrate ($\text{Ni}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$)
- Sodium hydroxide (NaOH) or Ammonium hydroxide (NH_4OH)
- Deionized water
- Surfactant (e.g., PEG, PVP, CTAB - optional)[\[22\]](#)

Procedure:

- Prepare an aqueous solution of nickel nitrate hexahydrate.
- If using a surfactant, dissolve it in the nickel nitrate solution.[\[22\]](#)
- Prepare a separate aqueous solution of the precipitating agent (e.g., NaOH or NH_4OH).
- Slowly add the precipitating agent solution dropwise to the nickel nitrate solution under vigorous stirring. A precipitate of nickel hydroxide ($\text{Ni}(\text{OH})_2$) will form.
- Continue stirring for a few hours to ensure the reaction is complete.

- Separate the precipitate by centrifugation or filtration and wash it several times with deionized water and ethanol to remove any unreacted chemicals.
- Dry the precipitate in an oven at around 80-100°C.
- Calcine the dried powder at a desired temperature (e.g., 350-650°C) to convert the nickel hydroxide into nickel oxide.[\[14\]](#)

Data Presentation

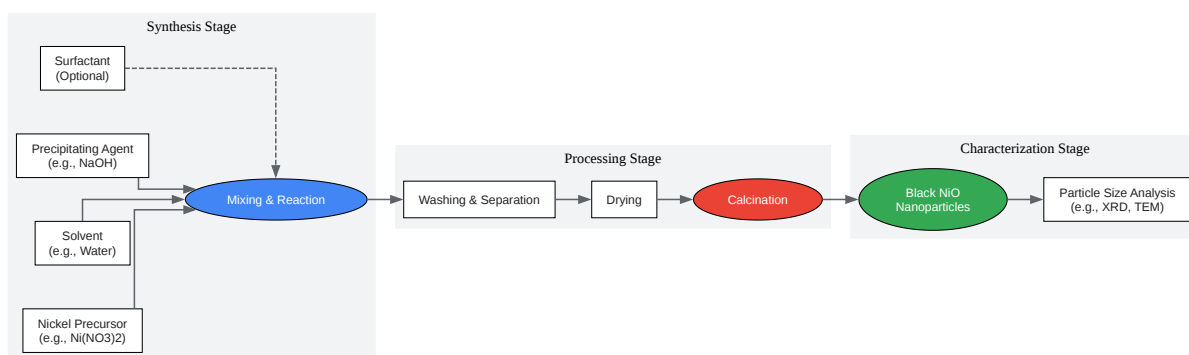
Table 1: Effect of pH on NiO Particle Size (Sol-Gel Method)

pH	Average Particle Size (nm)	Reference
1	19 - 26	[11] [13]
7	21 - 28	[11] [13]
11	24 - 30	[11] [13]
8	~3 (with superior homogeneity)	[10]

Table 2: Effect of Calcination Temperature on NiO Crystallite Size

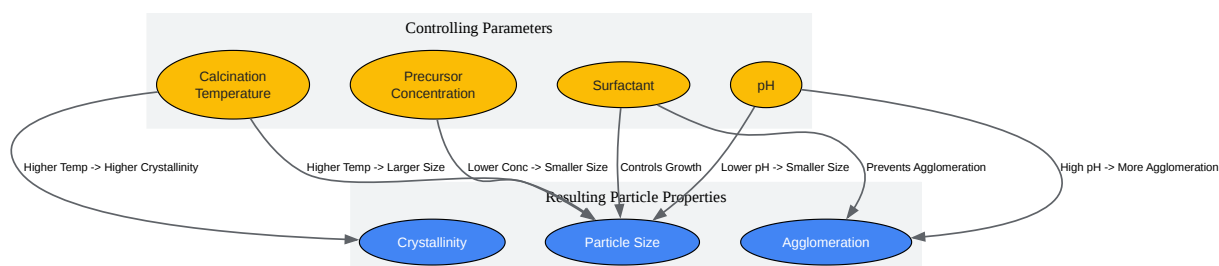
Synthesis Method	Calcination Temperature (°C)	Average Crystallite Size (nm)	Reference
Co-precipitation	350	41	[14]
550	132	[14]	
650	191	[14]	
Hydrolytic	300	4.97	[1]
500	~17.8	[1]	
700	~17.8	[1]	
EG Route	300	4.8	[17]
400	9.1	[17]	
500	15.3	[17]	

Visualizations



[Click to download full resolution via product page](#)

Caption: General experimental workflow for the synthesis of black nickel oxide nanoparticles.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 2. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 3. [ijirmps.org](https://www.ijirmps.org) [[ijirmps.org](https://www.ijirmps.org)]
- 4. [scilit.com](https://www.scilit.com) [[scilit.com](https://www.scilit.com)]
- 5. [pisrt.org](https://www.pisrt.org) [[pisrt.org](https://www.pisrt.org)]
- 6. Sol-Gel Synthesis of Nio Nanoparticles and Investigation on Adsorption Capacity in the Removal of Cr(VI) From Aqueous Solution – Oriental Journal of Chemistry [[orientjchem.org](https://www.orientjchem.org)]
- 7. Hydrothermal Synthesis of Nickel Oxide and Its Application in the Additive Manufacturing of Planar Nanostructures - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 8. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]

- 9. kthmcollege.ac.in [kthmcollege.ac.in]
- 10. Redirecting [linkinghub.elsevier.com]
- 11. Effect of pH Value on the Synthesis of NiO Nanoparticles and Microstructure of NiO Based Composite Anode | Scientific.Net [scientific.net]
- 12. researchgate.net [researchgate.net]
- 13. Effect of pH Value on the Synthesis of NiO Nanoparticles and Microstructure of NiO Based Composite Anode | Semantic Scholar [semanticscholar.org]
- 14. mdpi.com [mdpi.com]
- 15. researchgate.net [researchgate.net]
- 16. nanojournal.ifmo.ru [nanojournal.ifmo.ru]
- 17. pubs.aip.org [pubs.aip.org]
- 18. Characterization of Nickel Oxide Nanoparticles Synthesized under Low Temperature - PMC [pmc.ncbi.nlm.nih.gov]
- 19. ijcmass.com [ijcmass.com]
- 20. ias.ac.in [ias.ac.in]
- 21. Surfactant Assisted Sol-Gel Synthesis of Nickel Oxide Nanostructures | Scientific.Net [scientific.net]
- 22. docs.sadrn.com [docs.sadrn.com]
- 23. mdpi.com [mdpi.com]
- 24. researchgate.net [researchgate.net]
- 25. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Technical Support Center: Controlling Black Nickel Oxide Particle Size]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15703484/docs#technical-support-center-controlling-black-nickel-oxide-particle-size>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)